

Peer-reviewed studies comparing LEWATIT TP-214 with alternative adsorbents

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Compound of Interest

Compound Name: LEWATIT TP-214

CAS No.: 109945-55-3

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LEWATIT® TP-214: A Comparative Analysis of Adsorption Performance

For researchers and professionals in drug development and related scientific fields, the selection of an appropriate adsorbent is critical for purification, separation, and recovery processes. LEWATIT® TP-214, a macroporous chelating resin with thiourea functional groups, is frequently employed for the selective removal of precious and heavy metals. This guide provides a comparative overview of LEWATIT® TP-214 against alternative adsorbents, supported by data from peer-reviewed studies.

Performance in Palladium (Pd) Recovery

LEWATIT® TP-214 has demonstrated high efficiency in the recovery of palladium, a critical component in many catalytic processes.

One study compared the performance of LEWATIT® TP-214 with Amberlyst A21 for the recovery of Pd(II) from synthetic electroless plating solutions. The results indicated that LEWATIT® TP-214 exhibited better performance as an adsorbent.^[1] In another comparative

analysis, LEWATIT® TP-214 showed the highest performance for Pd(II) complex adsorption compared to Purolite S 920, Chelite S, and Duolite GT 73.[1]

Under optimized conditions in a combined medium of hydrochloric and perchloric acid, palladium recovery using LEWATIT® TP-214 reached up to 98%.[1][2] The optimal conditions for Pd(II) adsorption were found to be a pH of 8, an equilibrium time of 300 minutes, and an adsorbent dosage of 2 g/L.[2] A mixture of perchloric acid and hydrochloric acid was effective for elution, achieving up to 98% recovery.[2]

Table 1: Comparison of Palladium (Pd) Adsorption Performance

Adsorbent	Target Ion	Maximum Adsorption Capacity (mg/g)	Recovery Percentage (%)	Reference
LEWATIT® TP-214	Pd(II)	20	98	[1][2]
Amberlyst A21	Pd(II)	Not specified	Lower than LEWATIT® TP-214	[1]
Purolite S 920	Pd(II)	Not specified	Lower than LEWATIT® TP-214	[1]
Chelite S	Pd(II)	Not specified	Lower than LEWATIT® TP-214	[1]
Duolite GT 73	Pd(II)	Not specified	Lower than LEWATIT® TP-214	[1]

Performance in Platinum (Pt) and Gold (Au) Adsorption

The efficacy of LEWATIT® TP-214 has also been evaluated for the adsorption of other precious metals like platinum and gold.

A comparative study investigated the adsorption of platinum(IV) ions from chloroplatinic acid solutions using LEWATIT® TP-214 and rice hulls, a biomass waste product. The results showed that rice hulls had a higher maximum monolayer adsorption capacity at 25°C.[3] However, at higher temperatures, LEWATIT® TP-214 demonstrated a more significant increase in adsorption percentage.[3]

For gold adsorption from chloride media, LEWATIT® TP-214 was compared with activated rice husk. The activated rice husk showed a significant increase in gold uptake after activation, although LEWATIT® TP-214 still exhibited a higher adsorption capacity.[4]

Table 2: Comparison of Platinum (Pt) and Gold (Au) Adsorption Performance

Adsorbent	Target Ion	Maximum Adsorption Capacity (mg/g)	Kinetic Rate (k ₂) (g min ⁻¹ mg ⁻¹)	Reference
LEWATIT® TP-214	Pt(IV)	33.22	0.0039	[3]
Rice Hulls	Pt(IV)	42.02	0.0289	[3]
LEWATIT® TP-214	Au(III)	109.6	Not specified	[4]
Activated Rice Husk	Au(III)	93.3	Not specified	[4]

Selectivity in Multi-Metal Solutions

In industrial applications, adsorbents are often exposed to solutions containing multiple metal ions. Therefore, selectivity is a crucial performance parameter.

A study on the recovery of noble metals from a technological solution found that LEWATIT® MonoPlus TP 214 was excluded from further research due to its high uptake of copper

(99.17%) and zinc (69.31%), indicating a lack of selectivity for the target noble metals in that specific matrix.[5] In contrast, resins like Puromet MTS9200, Puromet MTS9850, and Lewatit K 6362 were selected for further, more detailed experiments.[5]

Performance in Heavy Metal Removal

LEWATIT® TP-214 is also designed for the removal of heavy metals, with a particularly high affinity for mercury.[6][7] The selectivity for cations from neutral solutions follows the order: $\text{Hg}^{2+} > \text{Ag}^+ > \text{Au}^{+}/^{3+} > \text{Pt}^{2+}/^{4+} > \text{Cu}^{2+} > \text{Pb}^{2+}/^{4+} > \text{Bi}^{2+} > \text{Sn}^{2+} > \text{Zn}^{2+} > \text{Cd}^{2+} > \text{Ni}^{2+}$. [6]

For mercury removal from industrial wastewater, LEWATIT® MonoPlus TP 214 has been shown to be highly efficient, enabling the achievement of wastewater limits of 20 ppb set by the EPA.[7] It can be operated 80% longer than a competitor resin before exceeding a virtual limit of 70 ppb.[7]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of research findings. Below are summaries of the experimental protocols used in the cited studies.

Palladium Recovery (Çetiner et al., 2022)

- Adsorbent: LEWATIT® TP 214
- Source Solution: Waste Pd(II) ions with ammonia complex from a precious metal plating source. Stock solutions of 60 ppm Pd(II) were prepared at pH 4.0 and 7.5.
- Parameters Investigated:
 - Solution pH
 - Time: 15–180 min
 - Temperature: 25°C–60°C
 - Amount of resin: 100–400 mg

- Procedure: Batch adsorption experiments were conducted by varying the above parameters. Aliquots of the solution were taken at specific time intervals to determine the concentration of Pd(II) and calculate the recovery percentage.[\[1\]](#)

Platinum Adsorption (Morcali & Zeytuncu, 2013)

- Adsorbents: LEWATIT® TP 214 and rice hulls.
- Source Solution: Synthetically prepared dilute chloroplatinic acid solutions.
- Parameters Investigated:
 - Sorbent dosage
 - Contact time
 - Temperature
 - pH of the solution
- Procedure: Batch sorption studies were performed to evaluate the effects of different parameters on the adsorption percentage. Adsorption equilibrium data were fitted to Langmuir and Freundlich isotherm models, and the adsorption kinetics were analyzed using pseudo-first-order and pseudo-second-order models.[\[3\]](#)

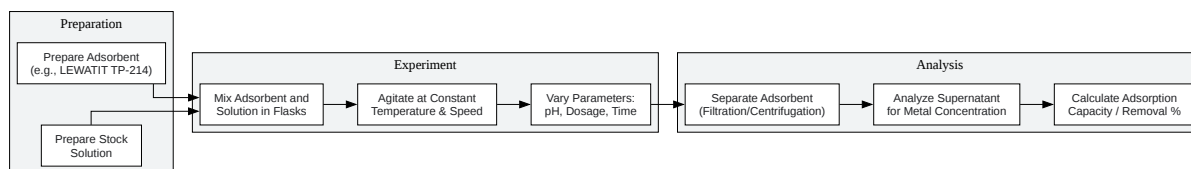
Gold Adsorption (Aktas et al., 2011)

- Adsorbents: LEWATIT® TP 214 and rice husk (before and after activation at 1000°C under an argon atmosphere).
- Source Solution: Synthetically prepared gold solutions.
- Parameters Investigated:
 - Sorbent dosage
 - Contact time
 - Temperature

- pH of the solution
- Procedure: Batch sorption experiments were conducted to study the influence of various parameters on gold uptake.[4]

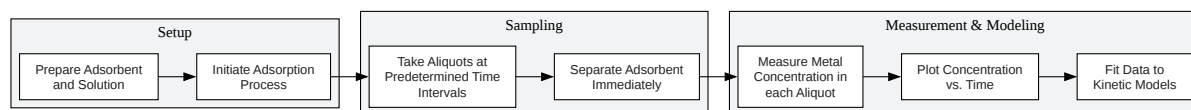
Visualizing Experimental Workflows

The following diagrams illustrate the general experimental workflows for batch adsorption and kinetic studies.



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Caption: General workflow for batch adsorption experiments.



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Caption: Workflow for kinetic studies of adsorption.

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